

# Fenuron-d5: A Comprehensive Safety Data Sheet Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fenuron-d5

Cat. No.: B580820

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data for **Fenuron-d5**, a deuterated analog of the herbicide Fenuron. Given the limited availability of specific safety data for **Fenuron-d5**, this document also includes information on the non-deuterated parent compound, Fenuron, to provide a more comprehensive understanding of its potential hazards. All data is presented with clear sourcing to aid in risk assessment and safe handling.

## Section 1: Chemical and Physical Properties

This section summarizes the key physical and chemical properties of **Fenuron-d5** and its parent compound, Fenuron. The data has been compiled from various chemical suppliers and databases.

Property	Fenuron-d5	Fenuron
CAS Number	1219802-06-8[1]	101-42-8[2][3]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> D <sub>5</sub> N <sub>2</sub> O	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O[2][3]
Molecular Weight	169.24 g/mol [1][4]	164.20 g/mol [3]
Appearance	White to Off-White Solid[5]	White, crystalline solid[6]
Melting Point	131-134°C[5]	128 - 132 °C[7]
Solubility	Chloroform (Slightly), Methanol (Slightly)[5]	Water: 3.85 g/L at 25°C; Sparingly soluble in hydrocarbons.[3]
Stability	Stable under recommended storage conditions.[1]	Stable at neutral pH but hydrolyzed in acid and basic media. Stable toward oxidation and moisture.[3]

## Section 2: Toxicological Information

Comprehensive toxicological data for **Fenuron-d5** is not readily available. Therefore, the data presented below is for the parent compound, Fenuron, and should be considered as indicative for **Fenuron-d5** in a preliminary risk assessment.


Toxicity Endpoint	Value (for Fenuron)	Species	Reference
Acute Oral Toxicity (LD50)	6400 mg/kg	Rat	[7]
Acute Dermal Toxicity	May be harmful if absorbed through skin. May cause skin irritation.	Not specified	[2]
Acute Inhalation Toxicity	May be harmful if inhaled. Causes respiratory tract irritation.	Not specified	[2]
Eye Irritation	Irritating to eyes.	Not specified	[2]
Aquatic Toxicity (LC50)	204 mg/l - 96 h	Oncorhynchus mykiss (rainbow trout)	[7]


Note: The toxicological properties of **Fenuron-d5** have not been thoroughly investigated.[2][7]


## Section 3: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized approach to hazard communication. While a specific GHS classification for **Fenuron-d5** is not universally established, the classification for Fenuron provides a strong basis for its handling.

GHS Pictograms for Fenuron:

 alt text

 alt text

 alt text

Signal Word: Warning[5]

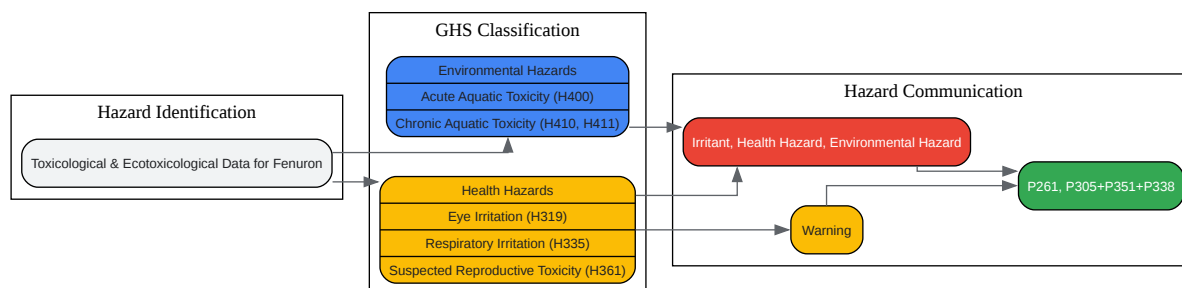
## Hazard Statements for Fenuron:

- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[2][5]
- H361: Suspected of damaging fertility or the unborn child.[5]
- H400: Very toxic to aquatic life.[5]
- H410: Very toxic to aquatic life with long lasting effects.[5]
- H411: Toxic to aquatic life with long lasting effects.[5]

## Precautionary Statements for Fenuron:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]

The following diagram illustrates the logical relationship for GHS classification based on available hazard information for Fenuron.



[Click to download full resolution via product page](#)

Caption: GHS Classification Workflow for Fenuron.

## Section 4: Experimental Protocols

Detailed experimental protocols for the safety testing of **Fenuron-d5** are not publicly available. However, standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are widely used for chemical safety testing. The following are summaries of relevant OECD test guidelines that would be used to determine the acute toxicity of a substance like **Fenuron-d5**.

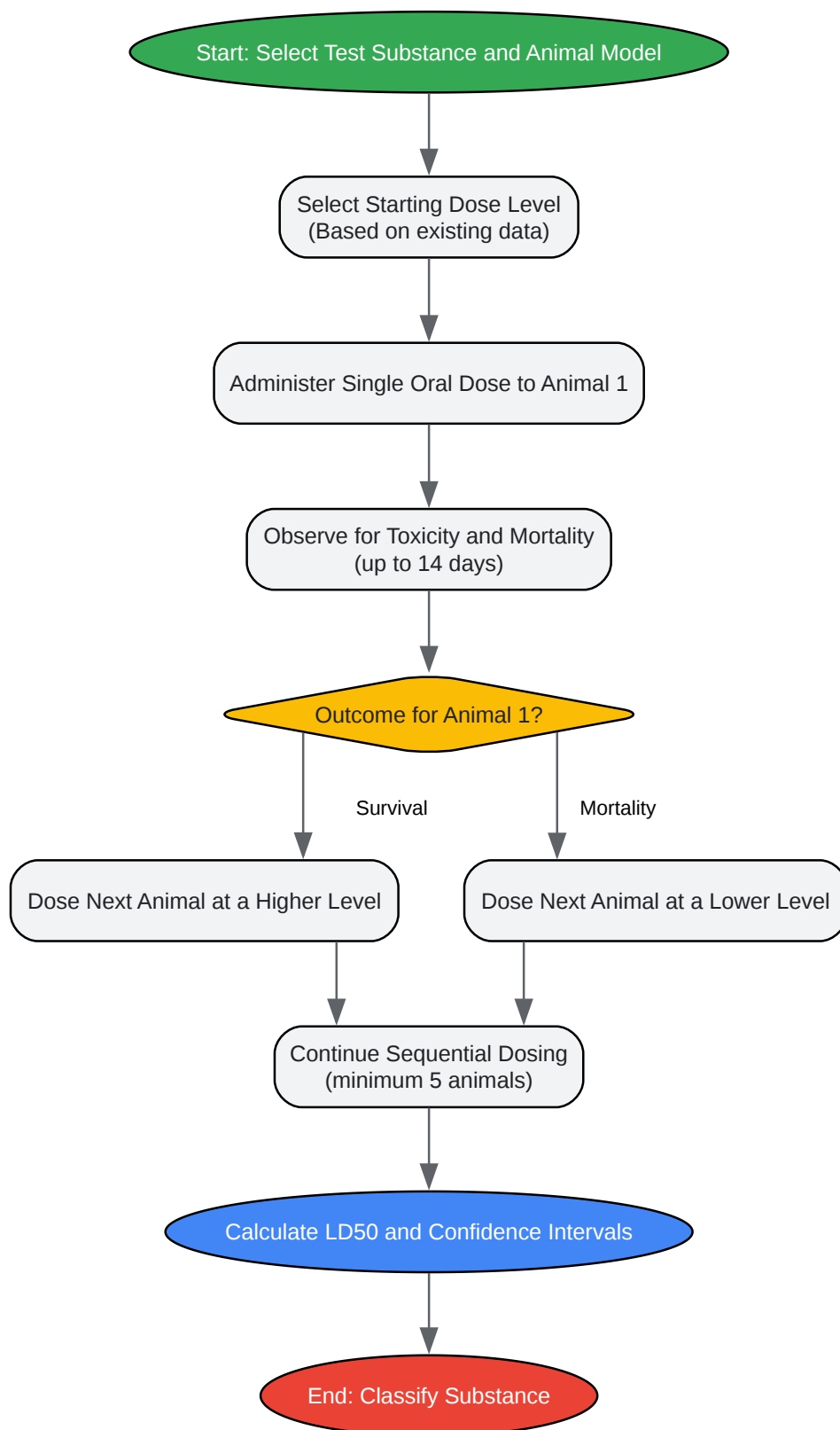
### OECD Test Guideline 425: Acute Oral Toxicity - Up-and-Down Procedure

This method is designed to estimate the LD50 value while minimizing the number of animals used.

Methodology:

- Animal Selection: Healthy, young adult rodents (usually females) are used.
- Dose Administration: A single animal is dosed at a starting level based on available information.
- Observation: The animal is observed for signs of toxicity and mortality over a period of up to 14 days.<sup>[9]</sup>
- Sequential Dosing:
  - If the animal survives, the next animal is dosed at a higher level.
  - If the animal dies, the next animal is dosed at a lower level.
- Data Analysis: The LD50 is calculated from the results of at least 5 animals using the maximum likelihood method.

The following diagram illustrates the workflow for an acute oral toxicity study based on OECD guidelines.



[Click to download full resolution via product page](#)

Caption: Workflow for OECD Acute Oral Toxicity Testing.

## OECD Test Guideline 402: Acute Dermal Toxicity

This guideline is used to assess the toxic effects of a substance applied to the skin.

Methodology:

- **Animal Selection:** Rodents with healthy, intact skin are used.
- **Preparation:** The fur is clipped from the dorsal area of the trunk of the test animals.
- **Application:** The test substance is applied uniformly over an area of at least 10% of the total body surface area and held in contact with the skin with a porous gauze dressing for 24 hours.
- **Observation:** Animals are observed for signs of toxicity and mortality for at least 14 days.
- **Data Analysis:** The LD50 is determined, or a limit test is performed to determine if the LD50 is above a certain dose.

## OECD Test Guideline 403: Acute Inhalation Toxicity

This guideline assesses the toxicity of a substance when inhaled.

Methodology:

- **Animal Selection:** Typically rodents are used.
- **Exposure:** Animals are exposed to the test substance as a gas, vapor, aerosol, or dust in a specially designed inhalation chamber for a defined period (usually 4 hours).
- **Concentration Monitoring:** The concentration of the test substance in the chamber is monitored throughout the exposure period.
- **Observation:** Animals are observed for toxic effects and mortality during and after exposure for up to 14 days.

- Data Analysis: The LC50 (lethal concentration for 50% of animals) is determined.

## Section 5: Handling and Storage

Based on the available data, the following handling and storage precautions are recommended for **Fenuron-d5**.

Handling:

- Avoid contact with skin and eyes.[2]
- Avoid formation of dust and aerosols.[2][10]
- Provide appropriate exhaust ventilation at places where dust is formed.[2]
- Wear suitable protective clothing, gloves, and eye/face protection.[10]

Storage:

- Store in a cool, dry, and well-ventilated place.[2][10]
- Keep container tightly closed.[2][10]
- Store at room temperature.[1] For long-term storage, some suppliers recommend -20°C in a freezer.[5]

## Section 6: Disposal Considerations

Dispose of **Fenuron-d5** and its containers in accordance with local, regional, and national regulations. Do not let the product enter drains.[2] One suggested method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]

This technical guide is intended to provide a summary of the available safety information for **Fenuron-d5**. It is crucial for researchers and laboratory personnel to consult the most current and complete Safety Data Sheet provided by the supplier before handling this chemical and to conduct a thorough risk assessment for their specific experimental conditions.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Fenuron [sitem.herts.ac.uk]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 4. accustandard.com [accustandard.com]
- 5. Fenuron | C<sub>9</sub>H<sub>12</sub>N<sub>2</sub>O | CID 7560 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Fenuron-TCA [sitem.herts.ac.uk]
- 7. hpc-standards.com [hpc-standards.com]
- 8. FENURON | 101-42-8 [amp.chemicalbook.com]
- 9. Acute Toxicity by OECD Guidelines | PPTX [slideshare.net]
- 10. umwelt-online.de [umwelt-online.de]
- To cite this document: BenchChem. [Fenuron-d5: A Comprehensive Safety Data Sheet Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b580820#safety-data-sheet-sds-for-fenuron-d5\]](https://www.benchchem.com/product/b580820#safety-data-sheet-sds-for-fenuron-d5)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)